

cyclo(Leu-Leu) CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **cyclo(Leu-Leu)**

Cat. No.: **B15592898**

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An In-depth Technical Guide to cyclo(Leu-Leu)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cyclo(Leu-Leu)**, a cyclic dipeptide with emerging interest in various scientific fields. This document details its chemical properties, known biological activities, and provides generalized experimental protocols and potential signaling pathways based on current research on related compounds.

Core Compound Details

Cyclo(Leu-Leu), also known as (3S,6S)-3,6-diisobutylpiperazine-2,5-dione, is a cyclic dipeptide formed from the condensation of two L-leucine amino acid residues.

Property	Value	Citation
CAS Number	952-45-4	
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₂	
Molecular Weight	226.32 g/mol	

It is important to note that while the CAS number 952-45-4 specifically refers to the (3S,6S) stereoisomer, the term **cyclo(Leu-Leu)** is sometimes used more broadly in commercial listings. For scientific accuracy, specifying the stereochemistry is crucial.

Biological Activities and Potential Applications

Cyclo(Leu-Leu) is a secondary metabolite found in various fungi and bacteria. While research specifically on **cyclo(Leu-Leu)** is not as extensive as for other cyclic dipeptides, preliminary studies and research on structurally similar compounds suggest a range of potential biological activities.

Known and Potential Biological Activities:

- Glycosidase Inhibitor: Some studies have indicated that **cyclo(Leu-Leu)** may act as a glycosidase inhibitor, suggesting potential applications in studying and modulating carbohydrate metabolism.
- Quorum Sensing (QS) Inhibition: While detailed mechanisms for **cyclo(Leu-Leu)** are still under investigation, many cyclic dipeptides are known to interfere with bacterial quorum sensing, a cell-to-cell communication system that regulates virulence and biofilm formation. This suggests that **cyclo(Leu-Leu)** could be a candidate for the development of novel anti-pathogenic agents that disarm bacteria rather than killing them, potentially reducing the development of antibiotic resistance.
- Antimicrobial and Antifungal Activity: As a class of compounds, cyclic dipeptides are known to exhibit a broad range of antimicrobial and antifungal properties. The specific spectrum and efficacy of **cyclo(Leu-Leu)** are areas of ongoing research.
- Cytotoxic Activity: Research into related cyclic dipeptides, such as cyclo(Ile-Leu), has shown cytotoxic effects against various cancer cell lines. This suggests that **cyclo(Leu-Leu)** warrants investigation for its potential as an anticancer agent.

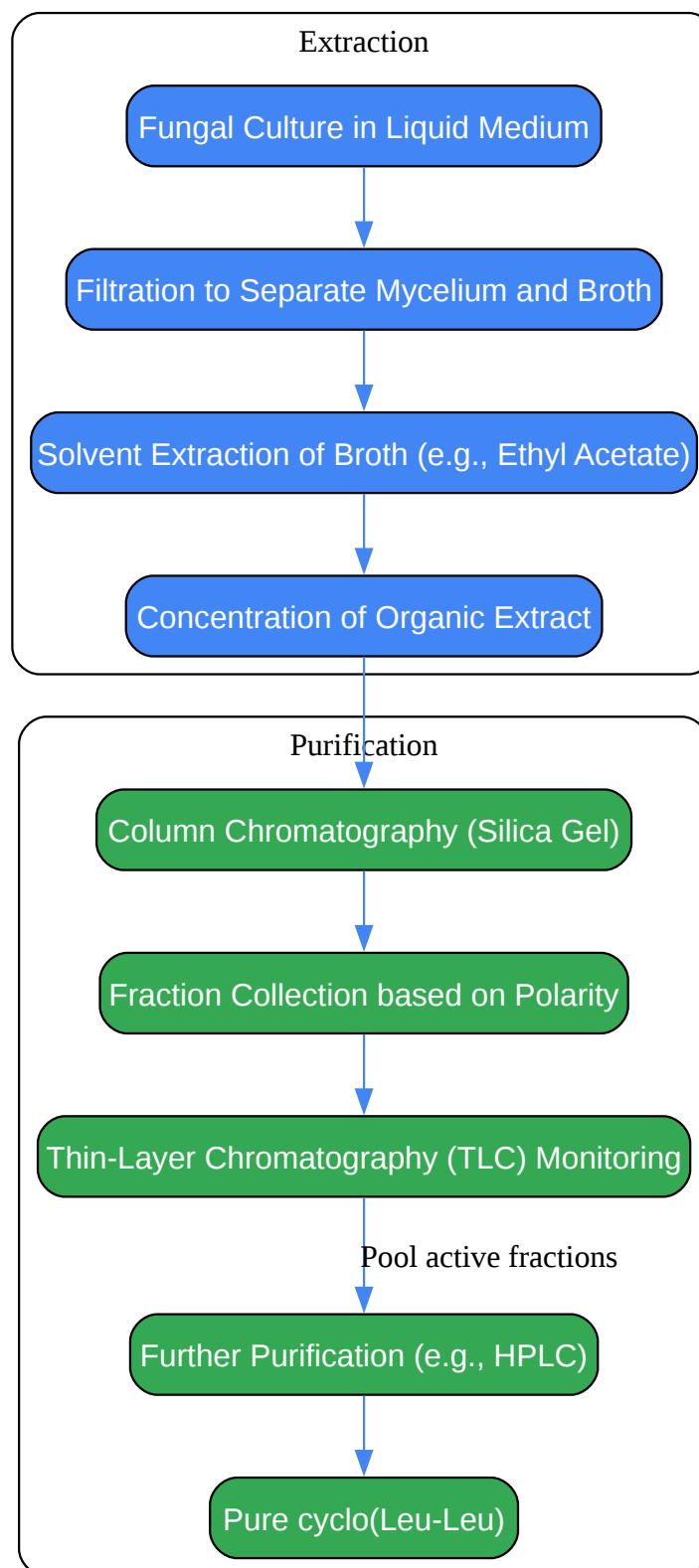
Experimental Protocols

Detailed experimental protocols specifically for **cyclo(Leu-Leu)** are limited in publicly available literature. However, the following are generalized methodologies for the isolation, purification, and biological activity assessment of cyclic dipeptides, which can be adapted for the study of **cyclo(Leu-Leu)**.

Isolation and Purification of cyclo(Leu-Leu) from Fungal Cultures

This protocol provides a general method for the extraction and purification of cyclic dipeptides from fungal sources.

Experimental Workflow for Isolation and Purification

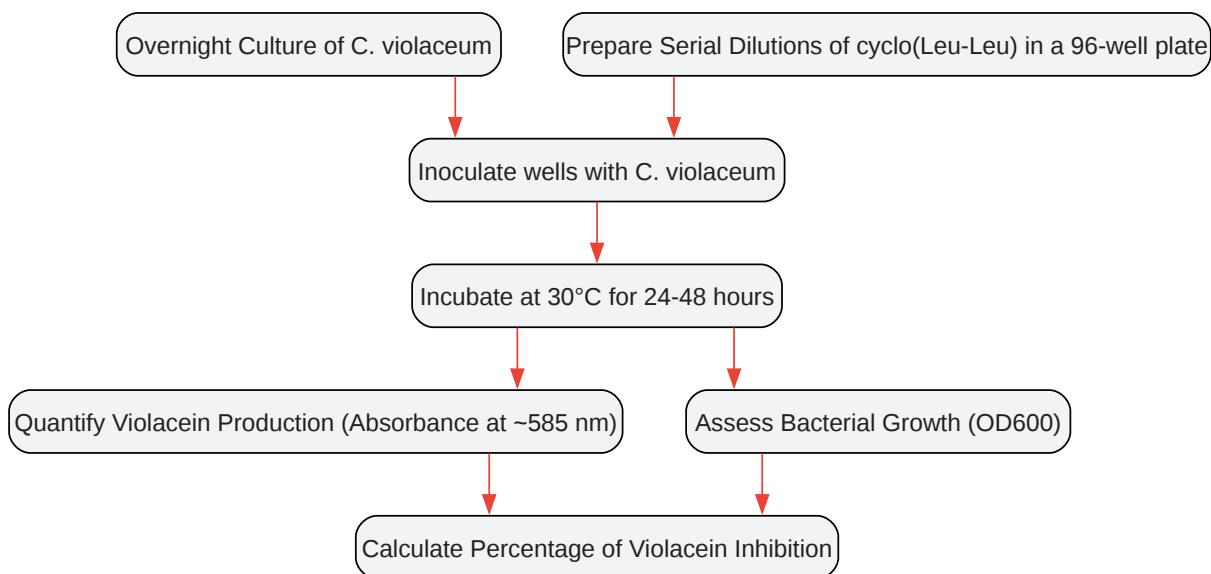
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A generalized workflow for the isolation and purification of **cyclo(Leu-Leu)**.

Quorum Sensing Inhibition Assay (Violacein Inhibition)

This assay is a common method to screen for QS inhibitors using the reporter strain *Chromobacterium violaceum*, which produces the purple pigment violacein in a QS-dependent manner.

Experimental Workflow for Violacein Inhibition Assay



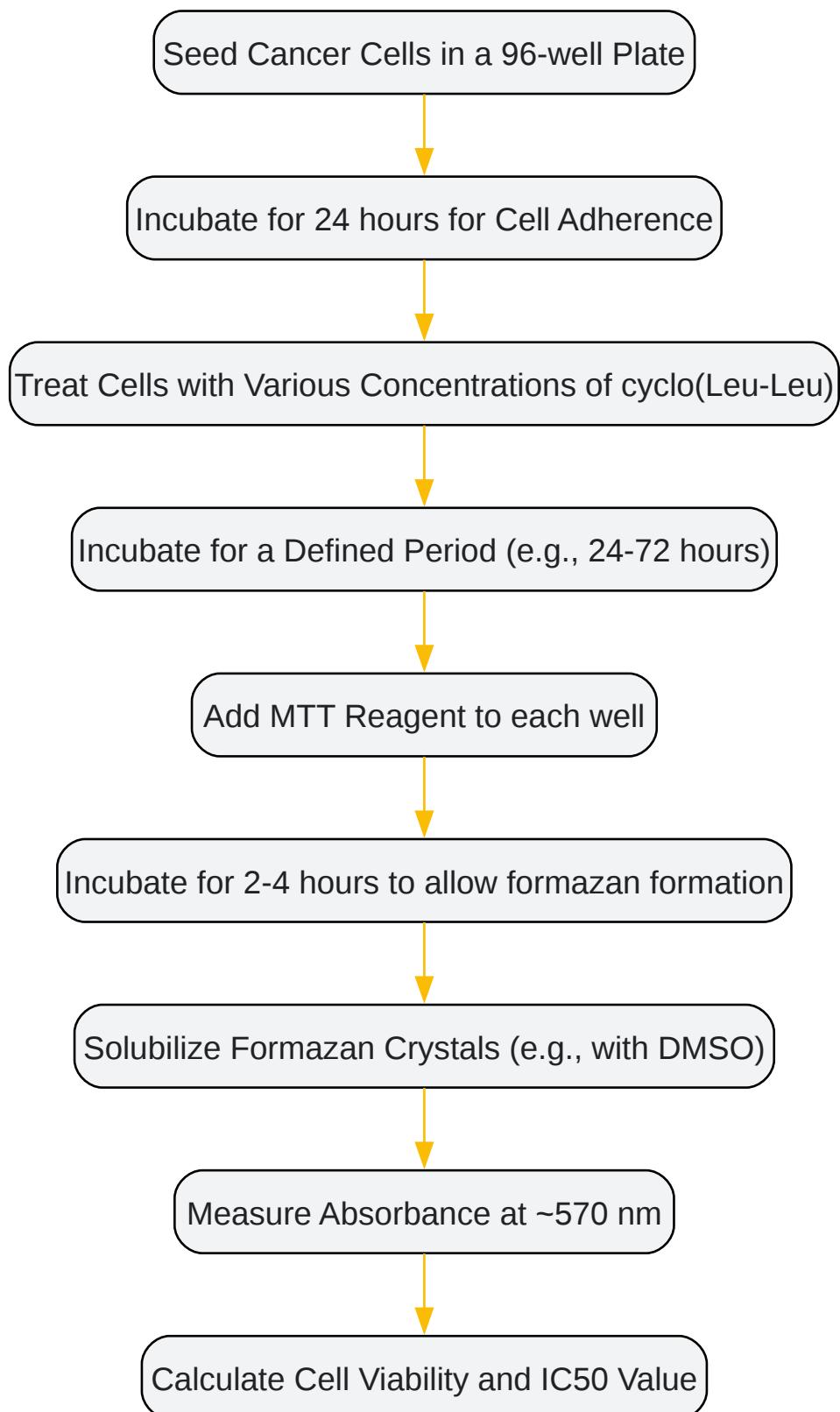
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A typical workflow for assessing quorum sensing inhibition.

Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is often used to measure the cytotoxicity of a compound.

Experimental Workflow for MTT Cytotoxicity Assay

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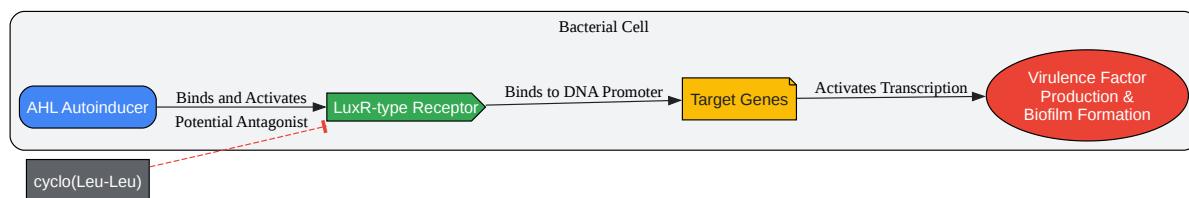
A standard workflow for determining the cytotoxicity of a compound.

Signaling Pathways

The precise signaling pathways modulated by **cyclo(Leu-Leu)** are not yet well-defined. However, based on the activities of related cyclic dipeptides, a likely target is the bacterial quorum sensing (QS) system.

Hypothesized Quorum Sensing Inhibition Pathway

Many cyclic dipeptides are known to act as antagonists of QS receptors. In Gram-negative bacteria, this often involves interference with the LuxR-type receptors, which are transcriptional regulators that bind to acyl-homoserine lactone (AHL) autoinducers.



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A potential mechanism of quorum sensing inhibition by **cyclo(Leu-Leu)**.

In this proposed pathway, **cyclo(Leu-Leu)** may act as a competitive inhibitor of the LuxR-type receptor, preventing the binding of the native AHL autoinducer. This would lead to the downregulation of genes responsible for virulence factor production and biofilm formation, thereby attenuating the pathogenicity of the bacteria. Further research is required to validate this specific mechanism for **cyclo(Leu-Leu)**.

Conclusion

Cyclo(Leu-Leu) is a naturally occurring cyclic dipeptide with potential for a range of biological activities, including quorum sensing inhibition and cytotoxicity. While research specifically focused on this compound is still in its early stages, the established methodologies and known

mechanisms of action for related cyclic dipeptides provide a solid framework for future investigation. This technical guide serves as a foundational resource for researchers and scientists interested in exploring the therapeutic and scientific potential of **cyclo(Leu-Leu)**.

- To cite this document: BenchChem. [cyclo(Leu-Leu) CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15592898#cyclo-leu-leu-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15592898#cyclo-leu-leu-cas-number-and-molecular-weight)

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